

Application Notes and Protocols for Evaluating NH2-UAMC1110 Efficacy in Cell Culture

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Compound of Interest

Compound Name: NH2-UAMC1110

Cat. No.: B11932292

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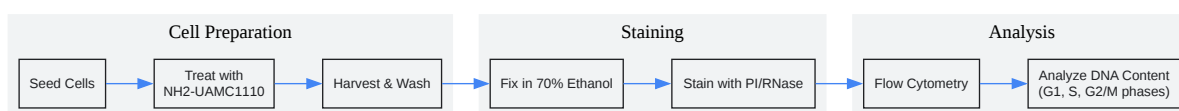
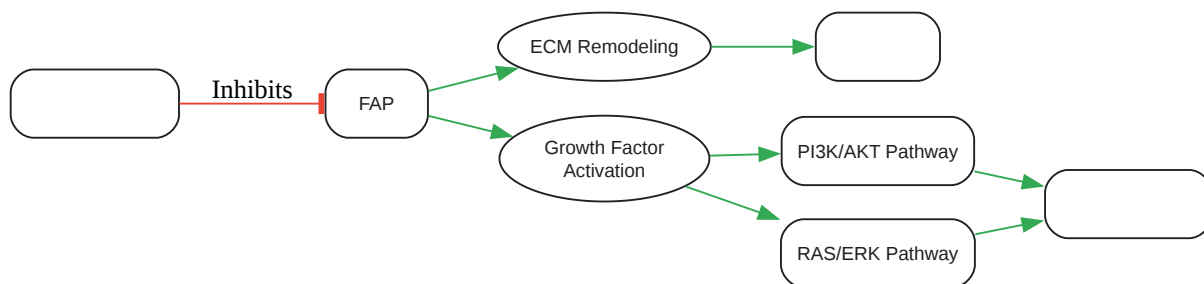
For Researchers, Scientists, and Drug Development Professionals

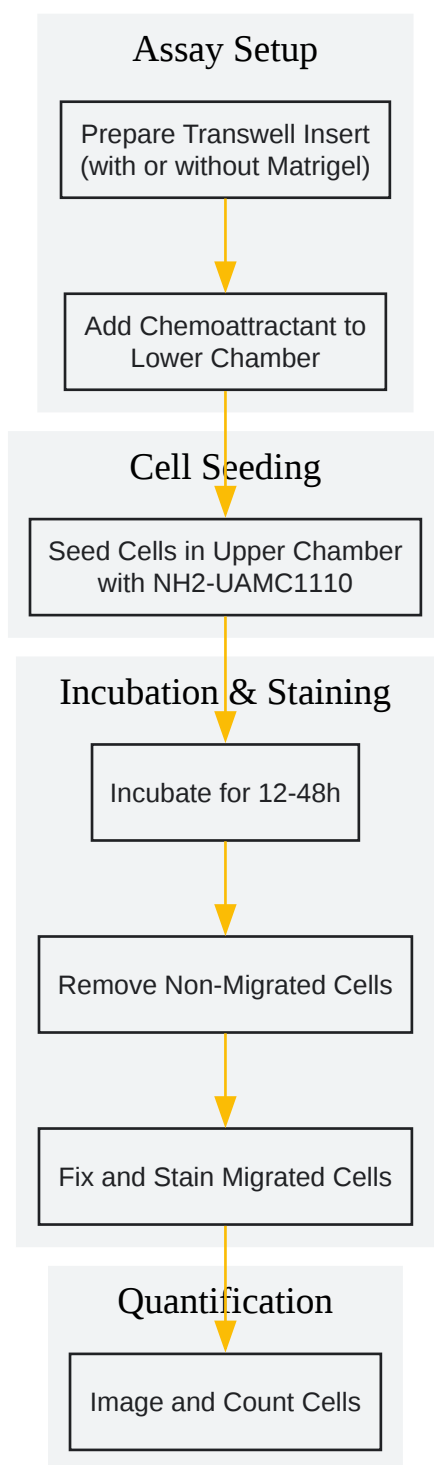
Introduction

NH2-UAMC1110 is a derivative of UAMC1110, a potent and highly selective inhibitor of Fibroblast Activation Protein (FAP). FAP is a type II transmembrane serine protease that is minimally expressed in healthy adult tissues but is significantly upregulated on cancer-associated fibroblasts (CAFs) in the tumor microenvironment of numerous cancers, including pancreatic, colorectal, breast, and lung cancer.[1][2][3][4] FAP plays a crucial role in tumor progression by promoting extracellular matrix remodeling, angiogenesis, and immunosuppression, making it an attractive target for cancer therapy.[2][3][5] These application notes provide detailed protocols for evaluating the efficacy of **NH2-UAMC1110** in vitro using various cell culture-based assays.

Mechanism of Action

NH2-UAMC1110, as a FAP inhibitor, is expected to exert its anti-cancer effects by blocking the enzymatic activity of FAP on CAFs. This inhibition is hypothesized to disrupt the supportive tumor microenvironment, leading to reduced cancer cell proliferation, survival, migration, and invasion. The downstream signaling pathways affected by FAP inhibition may include the PI3K/AKT and RAS/ERK pathways.[6]





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References

- 1. Frontiers | Functional roles of FAP- α in metabolism, migration and invasion of human cancer cells [frontiersin.org]
- 2. Pro-tumorigenic roles of fibroblast activation protein in cancer: back to the basics - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Fibroblast Activation Protein (FAP) Stable Cell Lines - Accelerate Your Cancer & Fibrosis Research - Creative Biogene [creative-biogene.com]
- 4. Identifying the oncogenic roles of FAP in human cancers based on systematic analysis | Aging [aging-us.com]
- 5. Frontiers | Fibroblast Activation Protein- α as a Target in the Bench-to-Bedside Diagnosis and Treatment of Tumors: A Narrative Review [frontiersin.org]
- 6. The role of fibroblast activation protein in health and malignancy - PMC [pmc.ncbi.nlm.nih.gov]
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